

# Fenticonazole nitrate *Candida albicans* MIC values

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## Compound Focus: Fenticonazole Nitrate

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## Comparative MIC Data for Fenticonazole

The table below consolidates fenticonazole MIC data for *C. albicans* and other relevant species from multiple studies.

Candida Species	MIC50 / MIC90 (mg/L)	Epidemiological Cut-off (ECOFF) (mg/L)	Study Details
<i>C. albicans</i>	0.03 - 0.25 [1] / 0.06 [2]	1.0 [3] [4]	EUCAST method; 249 isolates [1]
<i>C. parapsilosis</i>	0.03 - 0.06 [2]	2.0 [3] [4]	EUCAST method; 52 isolates [2]
<i>N. glabratus</i> ( <i>C. glabrata</i> )	0.25 [2]	2.0 [3] [4]	EUCAST method; 44 isolates [2]
<i>C. tropicalis</i>	0.125 [2]	Information not located	EUCAST method; 39 isolates [2]

### Key observations from the data:

- **Potency against \*C. albicans:** Fenticonazole exhibits low MIC values against *C. albicans*, indicating high potency [1].
- **Activity against non-albicans species:** The activity against *C. parapsilosis* is particularly strong, while *Nakaseomyces glabratus* (formerly *C. glabrata*) shows higher MICs, consistent with its known reduced azole susceptibility profile [3] [2].
- **Epidemiological Cut-off Values (ECOFFs):** A 2025 study established local ECOFFs to distinguish wild-type isolates from those with acquired resistance mechanisms. For *C. albicans*, the fenticonazole ECOFF was set at **1 mg/L** [3] [4].

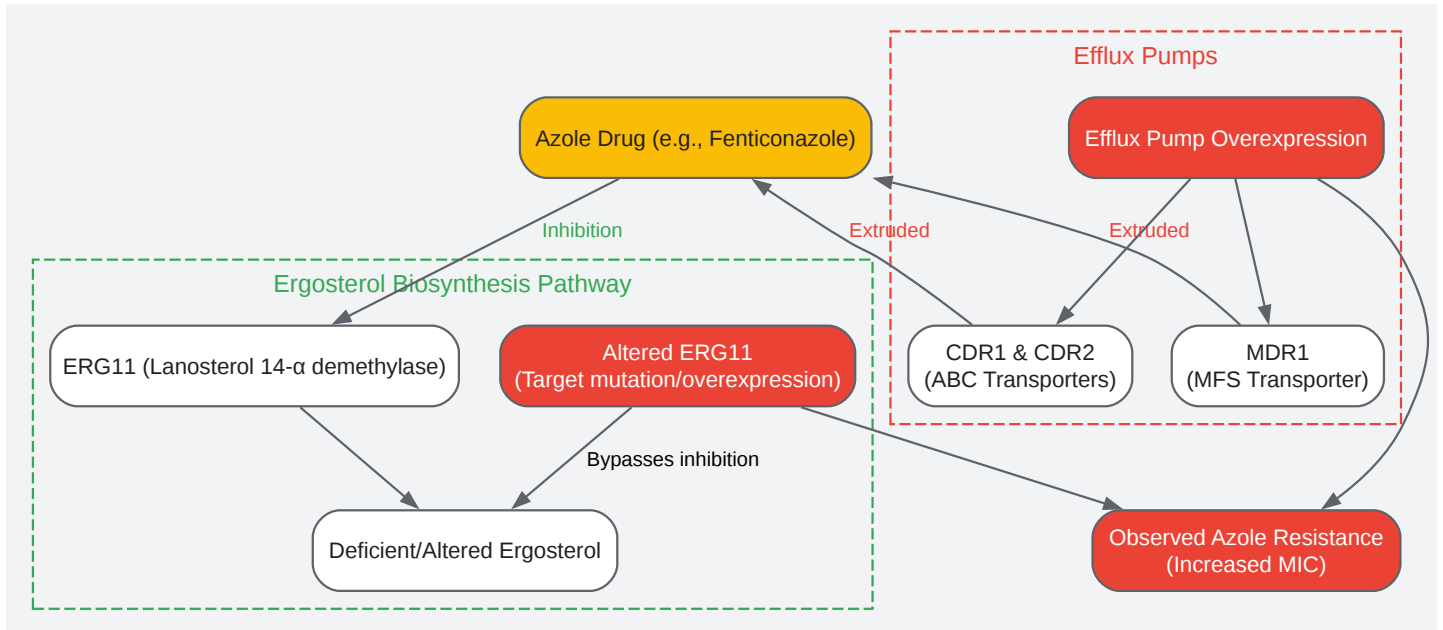
## Summary of Key Experimental Protocols

The reliability of MIC data depends on standardized methodologies. Here are the protocols from the cited studies:

- **Strain Origin and Identification:** Clinical isolates were obtained from patients with vulvovaginal candidiasis (VVC) or vaginitis [3] [2] [1]. Species identification was confirmed using Matrix-Assisted Laser Desorption/Ionization Time-of-Flight Mass Spectrometry (MALDI-TOF MS) [3] [2].
- **Antifungal Susceptibility Testing (AFST):**
  - **Standard Used:** European Committee on Antimicrobial Susceptibility Testing (EUCAST) E.Def 7.4 definitive document [3].
  - **Methodology:** Broth microdilution in RPMI 1640 medium, buffered to pH 7.0 with MOPS and supplemented with 2% glucose [3] [2].
  - **Compound Preparation:** Fenticonazole powder was dissolved in dimethyl sulfoxide (DMSO) to create a stock solution, followed by two-fold serial dilutions to achieve the final test concentration range [3] [1].
  - **Inoculum and Incubation:** A standardized suspension of fungal cells was prepared and incubated at 35°C. The MIC endpoint for azoles was defined as a **50% reduction in turbidity** compared to the growth control well [2].
- **Time-Kill Assays:** To characterize fungicidal activity, studies inoculated isolates in broth with fenticonazole at concentrations of 0.5x to 8x the MIC. Aliquots were taken over 24 hours, plated, and counted to determine the time required to achieve a 99.9% reduction in the initial inoculum [2].

## Azole Resistance Mechanisms in *Candida albicans*

Interpreting MIC data requires understanding potential resistance mechanisms. The following pathway outlines primary azole resistance pathways in *C. albicans*, which are relevant for contextualizing higher MIC values.



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The primary mechanisms that can lead to elevated fenticonazole MIC values include:

- **Efflux Pump Overexpression:** Increased expression of **CDR1** and **CDR2** (ATP-binding cassette transporters) genes is a significant mechanism associated with reduced azole susceptibility and can affect multiple azoles [5].
- **Target Site Alteration:** Mutations or overexpression of the **ERG11** gene, which encodes the enzyme targeted by azoles, can reduce the drug's binding efficacy [5].

## Interpretation Guide for Researchers

- **Utilize ECOFFs for Surveillance:** In the absence of formal clinical breakpoints (CBPs) for VVC, the provided ECOFF of 1 mg/L for *C. albicans* is a critical tool [3]. Isolates with MICs above this value (non-wild type) are likely to have acquired resistance mechanisms and may be associated with treatment failure.
- **Correlate with Fluconazole Susceptibility:** Research indicates that **fluconazole non-wild type isolates consistently show higher MICs to other azoles**, including fenticonazole [3]. Fluconazole susceptibility can serve as a useful indicator for potential cross-resistance.
- **Consider the Model for In Vivo Correlation:** Be cautious when extrapolating in vitro MIC data to clinical outcomes. One study noted that *C. albicans* strains exhibiting "trailing" growth with

voriconazole **failed to respond to treatment** in a *Galleria mellonella* infection model, despite having susceptible MICs [6].

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